

Biological activity spectrum of Penflufen against phytopathogenic fungi

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Compound of Interest

Compound Name: Penflufen

Cat. No.: B166974

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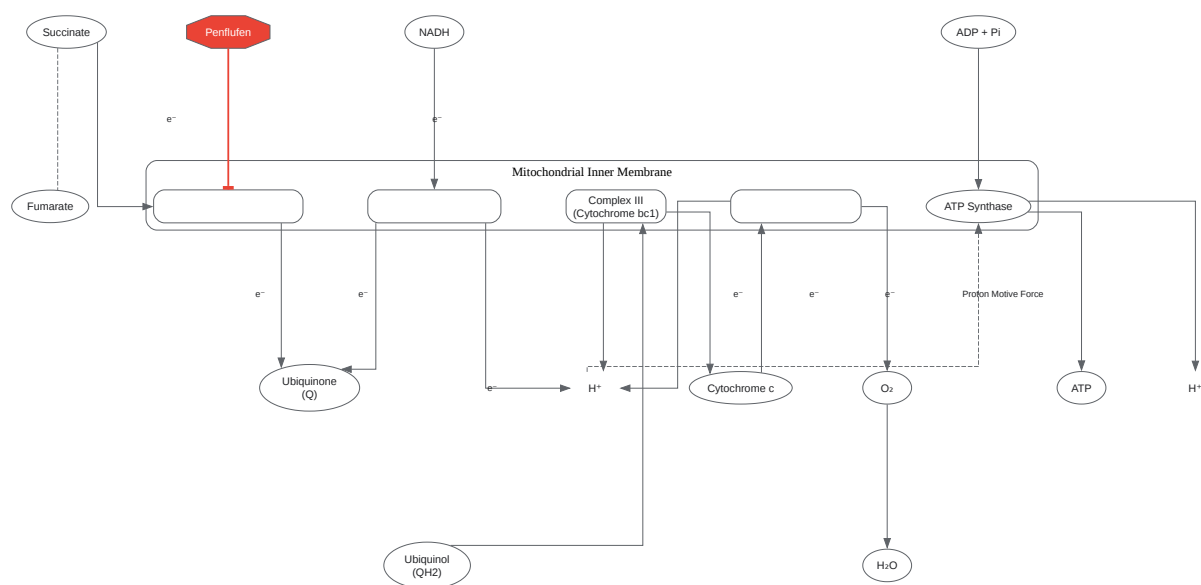
Penflufen: A Technical Guide to its Antifungal Activity Spectrum

Penflufen, a pyrazole-carboxamide fungicide, has emerged as a significant tool in the management of a wide array of phytopathogenic fungi.^[1] Its targeted mode of action, inhibiting the fungal mitochondrial respiration, provides effective control against numerous economically important plant diseases. This technical guide offers an in-depth analysis of **Penflufen**'s biological activity spectrum, complete with quantitative data, detailed experimental protocols, and visualizations of its mechanism of action and experimental workflows.

Mechanism of Action: Inhibition of Succinate Dehydrogenase

Penflufen belongs to the succinate dehydrogenase inhibitor (SDHI) class of fungicides.^{[1][2][3]} Its primary mode of action is the disruption of the fungal mitochondrial electron transport chain at Complex II, also known as succinate dehydrogenase (SDH).^{[1][2][3]} This enzyme is a key component of both the tricarboxylic acid (TCA) cycle and the respiratory chain, responsible for the oxidation of succinate to fumarate.^[4] By binding to the ubiquinone-binding site of Complex II, **Penflufen** effectively blocks the transfer of electrons, thereby inhibiting ATP production and ultimately leading to fungal cell death.^[1]

The following diagram illustrates the fungal mitochondrial electron transport chain and the specific site of action for **Penflufen**.





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